

# 4-tert-butylbenzaldehyde fire fighting measures and extinguishing media

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## Compound of Interest

Compound Name: 4-tert-Butylbenzaldehyde

Cat. No.: B1265539

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## Technical Support Center: 4-tert-Butylbenzaldehyde Fire Safety

This guide provides essential information for researchers, scientists, and drug development professionals on the appropriate fire fighting measures and extinguishing media for **4-tert-butylbenzaldehyde**.

### Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with a **4-tert-butylbenzaldehyde** fire?

A1: **4-tert-butylbenzaldehyde** is a combustible liquid.[1] Vapors are heavier than air and may travel along the ground, potentially leading to distant ignition.[1] In the event of a fire, the development of hazardous combustion gases or vapors is possible, primarily producing carbon oxides.[1] It is also important to note that upon intense heating, **4-tert-butylbenzaldehyde** can form explosive mixtures with air.[1]

Q2: What personal protective equipment (PPE) should be worn when fighting a fire involving this chemical?

A2: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective clothing to prevent skin contact.[1][2] Standard firefighter gear should be sufficient. It is critical to stay in the danger area only with a self-contained breathing apparatus.[1]

Q3: What should I do in case of a small **4-tert-butylbenzaldehyde** fire?

A3: For small fires, use a dry chemical, carbon dioxide (CO<sub>2</sub>), alcohol-resistant foam, or water spray to extinguish the flames.<sup>[2][3]</sup>

Q4: What are the recommended extinguishing media for a large fire?

A4: For large-scale fires, the recommended extinguishing media are water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.<sup>[2][3]</sup>

Q5: Are there any extinguishing media that should be avoided?

A5: While no specific limitations on extinguishing agents are given, it is crucial to prevent fire extinguishing water from contaminating surface water or groundwater systems.<sup>[1]</sup>

Q6: What are the key flammability properties of **4-tert-butylbenzaldehyde**?

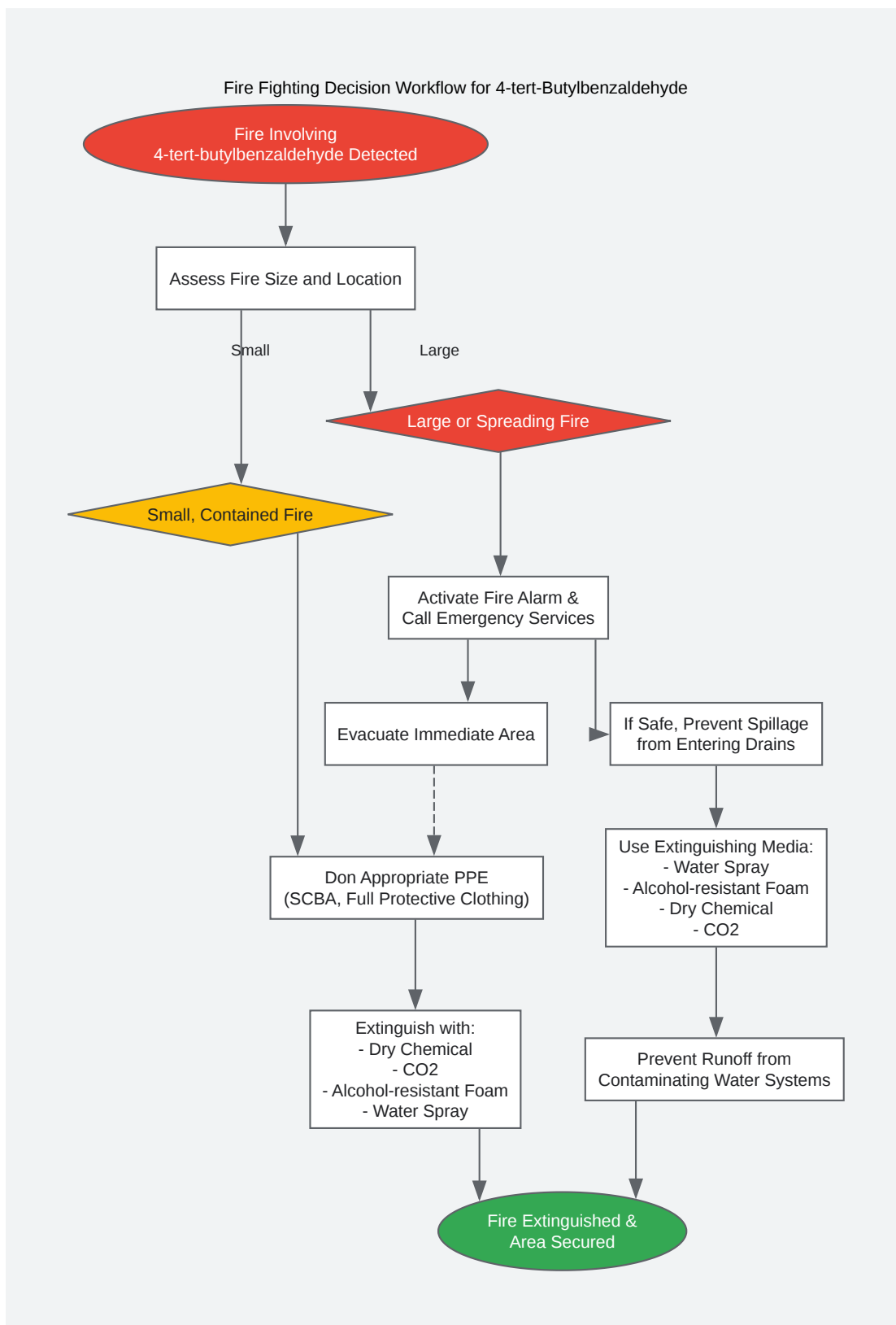
A6: Key quantitative data regarding the flammability of **4-tert-butylbenzaldehyde** are summarized in the table below.

## Quantitative Flammability Data

Property	Value
Flash Point	101 °C (213.8 °F) - closed cup <sup>[2]</sup>
Auto-ignition Temperature	400 °C (752 °F) <sup>[1]</sup>
Upper Explosion Limit	5.6 %(V) <sup>[1][2]</sup>
Lower Explosion Limit	1.3 %(V) <sup>[1][2]</sup>

## Experimental Protocols & Workflows

In the event of a fire, a structured approach is critical to ensure safety and effective extinguishing. The following workflow outlines the decision-making process for responding to a **4-tert-butylbenzaldehyde** fire.



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Caption: Firefighting workflow for **4-tert-butylbenzaldehyde**.

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## References

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